An In-depth Technical Guide to 3-(1,3-Dioxan-2-yl)propiophenone

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Compound of Interest

Compound Name:	*3-(1,3-Dioxan-2-Yl)Propiophenone*
CAS No.:	*167644-49-7*
Cat. No.:	*B061029*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of **3-(1,3-Dioxan-2-yl)propiophenone**, a versatile chemical intermediate. We will delve into its chemical and physical properties, likely synthetic routes, spectroscopic signature, and its potential applications in organic synthesis, particularly in the development of novel pharmaceutical agents.

Core Compound Identity

Molecular Formula: $C_{13}H_{16}O_3$[1][2][3]

Molecular Weight: 220.26 g/mol [1][2][3]

CAS Number: 167644-49-7[1]

Chemical Name: 1-Phenyl-3-(1,3-dioxan-2-yl)propan-1-one

Synonyms: **3-(1,3-Dioxan-2-yl)propiophenone**[1]

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Structural Representation

Caption: 2D Chemical Structure of **3-(1,3-Dioxan-2-yl)propiophenone**

Physicochemical Properties

Property	Value	Source
Molecular Weight	220.26 g/mol	[1][2][3]
Molecular Formula	$C_{13}H_{16}O_3$	[1][2][3]
Boiling Point	340.6 ± 17.0 °C (Predicted)	[1]
Density	1.090 ± 0.06 g/cm³ (Predicted)	[1]
Appearance	Expected to be a colorless to pale yellow liquid or solid	Inferred from similar compounds
Solubility	Insoluble in water, soluble in organic solvents like methanol, ethanol, ether, and benzene	[4]

Synthesis and Mechanistic Insights

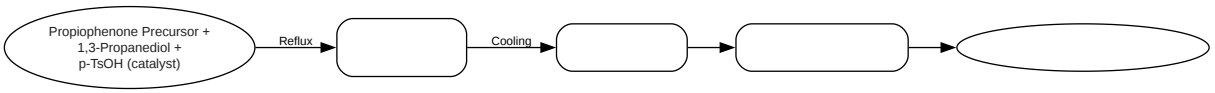
The primary and most logical synthetic route to **3-(1,3-Dioxan-2-yl)propiophenone** is the acid-catalyzed acetalization of a suitable propiophenone precursor. This reaction serves to protect the aldehyde functionality, which is in equilibrium with its enol form, allowing for selective reactions at other parts of the molecule.

A likely precursor for this synthesis is 3-oxopropiophenone (benzoylacetaldehyde), which is then reacted with 1,3-propanediol in the presence of an acid catalyst such as p-toluenesulfonic acid (p-TsOH). The reaction proceeds via a hemiacetal intermediate, which then undergoes intramolecular cyclization to form the stable 1,3-dioxane ring.

A detailed, analogous experimental protocol for the synthesis of a similar compound, 2-(trans-2-Ethyl-2-phenyl-1,3-dioxan-4-yl)ethanol, involves the acetalization of propiophenone with pentane-1,3,5-triol.[3] This procedure can be adapted for the synthesis of **3-(1,3-Dioxan-2-yl)propiophenone**.

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Proposed Synthetic Workflow



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Caption: Proposed synthetic workflow for **3-(1,3-Dioxan-2-yl)propiophenone**.

Spectroscopic Profile (Predicted)

While experimental spectra for **3-(1,3-Dioxan-2-yl)propiophenone** are not readily available in public databases, its spectroscopic characteristics can be confidently predicted based on its structure and data from analogous compounds.

^{1}H NMR (Proton Nuclear Magnetic Resonance)

- Aromatic Protons (C_6H_5): Multiplets in the range of δ 7.2-8.0 ppm.
- Acetal Proton (O-CH-O): A triplet around δ 4.5-5.0 ppm.
- Methylene Protons adjacent to Carbonyl (C(O)-CH_2): A triplet around δ 3.0-3.3 ppm.
- Methylene Protons adjacent to Acetal (CH-CH_2): A triplet around δ 2.0-2.3 ppm.
- Dioxane Methylene Protons (O-CH_2-CH_2): A multiplet around δ 1.3-2.1 ppm.
- Dioxane Methylene Protons (O-CH_2-C): Multiplets around δ 3.7-4.2 ppm.

^{13}C NMR (Carbon Nuclear Magnetic Resonance)

- Carbonyl Carbon (C=O): A signal in the range of δ 195-205 ppm.
- Aromatic Carbons: Signals between δ 125-140 ppm.
- Acetal Carbon (O-CH-O): A signal around δ 100-105 ppm.

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- Methylene Carbon adjacent to Carbonyl: A signal around δ 40-45 ppm.
- Methylene Carbon adjacent to Acetal: A signal around δ 30-35 ppm.
- Dioxane Methylene Carbons (O-CH_2): Signals around δ 60-70 ppm.
- Dioxane Methylene Carbon (C-CH_2-C): A signal around δ 25-30 ppm.

IR (Infrared) Spectroscopy

- C=O Stretch (Ketone): A strong absorption band around 1685 cm^{-1}.
- C-O Stretch (Acetal): Strong absorption bands in the region of 1050-1150 cm^{-1}.
- Aromatic C-H Stretch: Signals above 3000 cm^{-1}.
- Aliphatic C-H Stretch: Signals below 3000 cm^{-1}.
- Aromatic C=C Bending: Peaks in the 1450-1600 cm^{-1} region.

MS (Mass Spectrometry)

- Molecular Ion (M^+): A peak at m/z = 220.
- Major Fragmentation Patterns: Expect fragmentation corresponding to the loss of the dioxane group, the ethyl ketone side chain, and characteristic cleavages of the aromatic ring. A prominent peak at m/z = 105 corresponding to the benzoyl cation ($C_6H_5CO^+$) is anticipated.

Reactivity and Applications in Synthesis

3-(1,3-Dioxan-2-yl)propiophenone is a valuable intermediate in organic synthesis due to the presence of three key functional groups: the ketone, the protected aldehyde (as a dioxane), and the aromatic ring.

The primary utility of the 1,3-dioxane group is as a protecting group for the aldehyde functionality. This allows for selective reactions to be carried out on the ketone or the aromatic ring without interference from the more reactive aldehyde. The dioxane is stable to basic and

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nucleophilic conditions but can be readily removed under acidic conditions to regenerate the aldehyde for further transformations.

The ketone functionality can undergo a variety of reactions, including reduction to a secondary alcohol, reductive amination, and alpha-halogenation.

The aromatic ring can be subjected to electrophilic aromatic substitution reactions, such as nitration or halogenation, although the propiophenone group is deactivating.

A key application for structurally similar compounds is in palladium-catalyzed cross-coupling reactions, where a halogenated version of the molecule can be used to introduce a wide variety of substituents onto the aromatic ring.

Safety and Handling

A specific Safety Data Sheet (SDS) for **3-(1,3-Dioxan-2-yl)propiophenone** is not widely available. Therefore, safety precautions should be based on the known hazards of its parent compound, propiophenone, and general principles for handling acetals.

- Hazards: Propiophenone is a combustible liquid and may cause eye irritation.[5][6] It is advisable to handle **3-(1,3-Dioxan-2-yl)propiophenone** with similar precautions.
- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety glasses or goggles, chemical-resistant gloves, and a lab coat.[6]
- Handling: Handle in a well-ventilated area, preferably in a fume hood, to avoid inhalation of vapors.[6] Avoid contact with skin and eyes.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place away from heat and sources of ignition.[6]
- Disposal: Dispose of in accordance with local, state, and federal regulations.

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